

# formaldehyde release kinetics from MBO oxazolidine

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**Compound Focus:** Oxazolidine, 3,3'-methylenebis[5-methyl-

CAS No.: 66204-44-2

Cat. No.: S604777

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## MBO Oxazolidine Profile

MBO (3,3'-Methylenebis(5-methyloxazolidine)) is a formaldehyde-releasing biocide. The core of its action lies in its slow hydrolysis in aqueous solutions, which regenerates its starting materials, including formaldehyde [1].

The table below summarizes its key properties related to formaldehyde release:

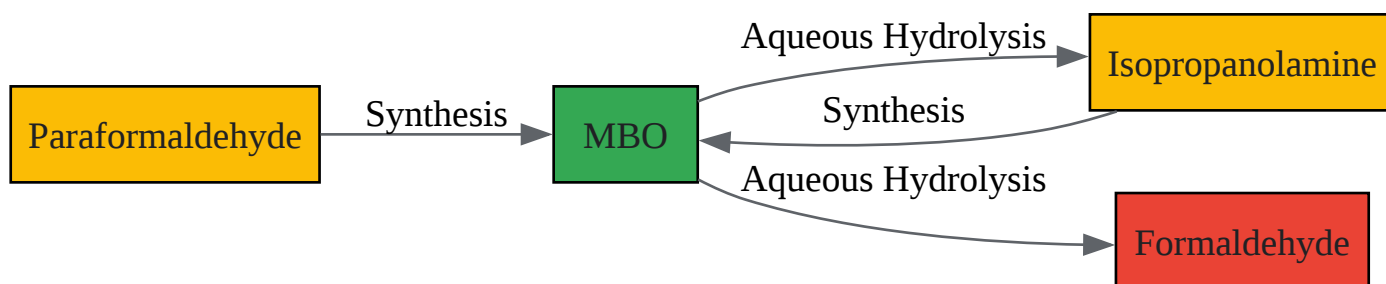
Property	Description
Chemical Identity	3,3'-Methylenebis(5-methyloxazolidine) (MBO) [2] [1]
CAS No.	66204-44-2 [2] [1] [3]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub> [1] [3]
Formaldehyde Release	Slowly decomposes in aqueous solution to release formaldehyde [1].
Reported Formaldehyde Yield	Up to 45% of formaldehyde can be released upon decomposition in solution [1].

Property	Description
Key Factors Influencing Release	pH, temperature, and the presence of water [1].
Stability	Stable at elevated temperatures (up to 186°C) and over a wide pH range in concentrate [1].

## Research and Synthesis Context

Understanding the synthesis of MBO provides insight into its structure and release mechanism. The compound is synthesized from **paraformaldehyde** and **1-amino-2-propanol (isopropanolamine)** [1] [4]. One patented method uses a specific catalyst and reaction conditions to achieve high yield and product stability with minimal byproducts and discoloration [4].

The diagram below illustrates the general synthesis and decomposition pathway:



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MBO synthesis and reversible hydrolysis pathway

## Guidance for Further Research

The available data confirms MBO acts as a formaldehyde donor but does not provide a detailed kinetic profile. To obtain the information you need:

- **Consult Specialized Databases:** Search for in-depth toxicological and chemical data in **ECHA's registered substance database** [5] and scientific literature via **SciFinder** or **Reaxys**

- **Refine Your Search:** Use specific terms like "formaldehyde release kinetics MBO," "hydrolysis rate constant MBO," or "(3,3'-Methylenebis(5-methyloxazolidine)) decomposition kinetics"
- **Review Patent Literature:** The **CN110724113B** patent [4] focuses on synthesis, but other patents may contain stability and release data for regulatory purposes

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## References

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4. CN110724113B - Synthetic method of 3,3'-methylene... - Google Patents [patents.google.com]
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